

Application of Disperse Green 9 in Polymer Science Research

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Compound of Interest

Compound Name: Disperse green 9

Cat. No.: B12378630

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Introduction

Disperse Green 9 is a disperse dye characterized by its dark green powder form and its application in coloring synthetic fibers.[1] Belonging to the single azo class of dyes, it is primarily utilized for the high-temperature dyeing and printing of polyester and its microfiber blends, rendering a bright and unique green shade.[1][2] Its molecular formula is $C_{16}H_{18}N_6O_5S$. [2] This document provides detailed application notes and protocols for the use of **Disperse Green 9** in polymer science research, focusing on its established application in polymer dyeing and coloration. While advanced research applications such as in functional polymers or as probes are not extensively documented in available literature, this guide provides a framework based on the known properties of **Disperse Green 9** and general principles of polymer-dye interactions.

Physicochemical Properties and Dyeing Fastness

A summary of the key properties of **Disperse Green 9** is essential for its effective application in polymer science. The dye exhibits good stability at high temperatures, a critical factor for its use with polymers that require high-temperature processing.[1]

Table 1: Physicochemical Properties of **Disperse Green 9**

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₈ N ₆ O ₅ S	[2]
Appearance	Dark green uniform powder	[1]
Class	Single azo	[2]
Application Temperature	High Temperature	[1]

The performance of a dye within a polymer matrix is often evaluated by its fastness properties, which indicate its resistance to various environmental factors.

Table 2: Dyeing Fastness of **Disperse Green 9** on Polyester

Fastness Test	Grade
Light (Xenon)	5-6
Washing	4-5
Sublimation	4
Rubbing (Wet)	4-5
Rubbing (Dry)	4

(Note: Fastness grades are typically on a scale of 1 to 5, with 5 being the highest.)

Applications in Polymer Science

The primary and well-documented application of **Disperse Green 9** in polymer science is for the coloration of synthetic polymers, particularly polyester.

Dyeing of Polyester and other Synthetic Fibers:

Disperse Green 9 is highly suitable for dyeing polyester fibers, including superfine microfibers, through high-temperature and high-pressure methods.[1] Its application extends to direct and discharge printing on polyester fabrics.[1] The dye's good dispersion stability ensures level dyeing, resulting in uniform color distribution throughout the polymer matrix. While primarily

used for polyester, disperse dyes, in general, can also be used for coloring other hydrophobic synthetic fibers such as nylon, cellulose acetate, and acrylics, though the fastness properties may vary.

Preparation of Colored Polymer Nanospheres:

Research has demonstrated the creation of colored polymer nanospheres by incorporating disperse dyes into polymer matrices like polystyrene-methacrylic acid (P(St-MAA)).^[3] This involves the adsorption of the dye onto the surface of the nanospheres, a process driven by interactions between the dye molecules and the polymer chains.^[3] Such colored nanospheres have potential applications in high-performance colorants for textiles and other materials.^[3]

Experimental Protocols

The following are generalized protocols for the application of **Disperse Green 9** in a laboratory setting. Specific parameters may need to be optimized based on the polymer type, equipment, and desired outcome.

Protocol 1: High-Temperature Exhaust Dyeing of Polyester Fabric

This protocol describes a standard laboratory procedure for dyeing polyester fabric with **Disperse Green 9**.

Materials:

- **Disperse Green 9**
- Polyester fabric swatch
- Dispersing agent (e.g., a lignosulfonate-based product)
- Acetic acid (to adjust pH)
- High-temperature laboratory dyeing machine
- Beakers, graduated cylinders, and stirring rods

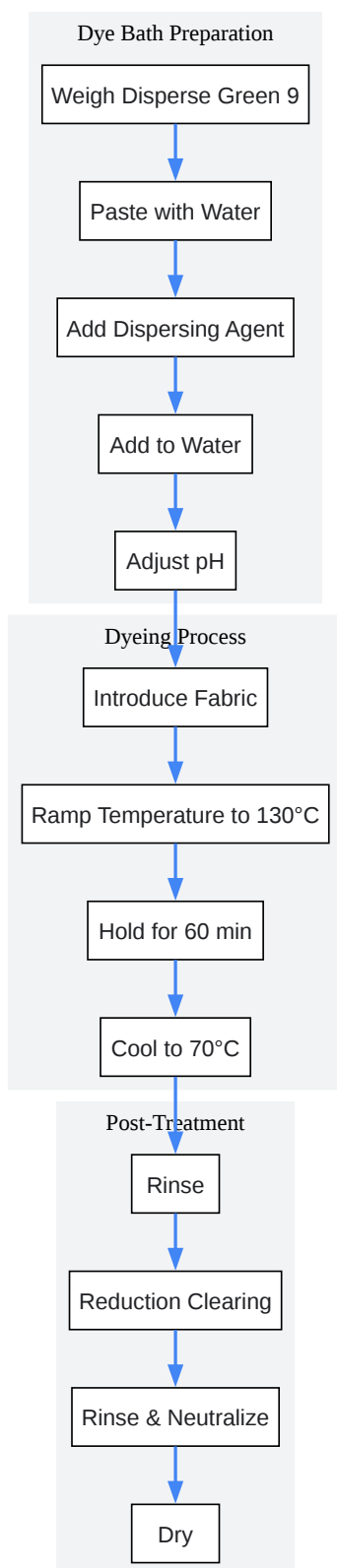
- Spectrophotometer for color measurement (optional)

Procedure:

- Dye Bath Preparation:
 - Accurately weigh the desired amount of **Disperse Green 9** (e.g., 1% on weight of fiber, owf).
 - Create a paste of the dye with a small amount of water.
 - Add the dispersing agent (e.g., 1 g/L) and stir to form a stable dispersion.
 - Add this dispersion to the main dye bath containing the required volume of water.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing Process:
 - Introduce the polyester fabric into the dye bath at room temperature.
 - Raise the temperature of the dye bath to 130°C at a rate of 2°C/minute.
 - Maintain the temperature at 130°C for 60 minutes.
 - Cool the dye bath down to 70°C.
- Rinsing and Washing:
 - Remove the dyed fabric and rinse it thoroughly with cold water.
 - Perform a reduction clearing process to remove unfixed surface dye. This typically involves treating the fabric in a solution of sodium hydrosulfite and sodium hydroxide at 70-80°C for 15-20 minutes.
 - Rinse the fabric again with hot and cold water.
 - Neutralize with a dilute acetic acid solution.

- Final rinse and air dry.

Workflow Diagram:



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High-Temperature Exhaust Dyeing Workflow

Protocol 2: Preparation of Disperse Green 9 Colored Polymer Films by Solvent Casting

This protocol outlines a method for incorporating **Disperse Green 9** into a polymer film for applications such as optical filters or colored coatings.

Materials:

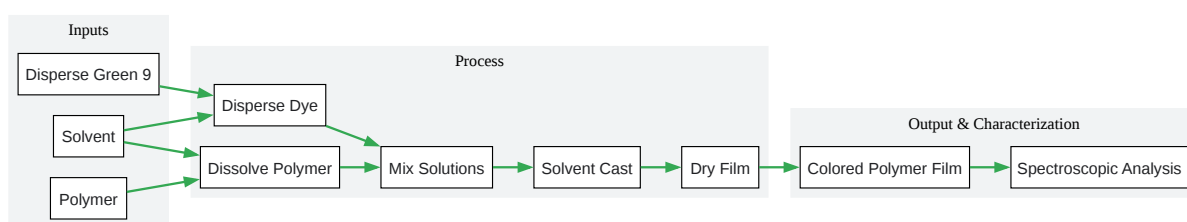
- **Disperse Green 9**
- Polymer (e.g., Polymethyl methacrylate - PMMA, Polystyrene - PS)
- Suitable solvent for the polymer (e.g., Toluene for PS, Acetone for PMMA)
- Glass petri dish or other flat substrate
- Magnetic stirrer and stir bar
- Ultrasonic bath
- Drying oven or vacuum oven

Procedure:

- Solution Preparation:
 - Dissolve the chosen polymer in the appropriate solvent to a desired concentration (e.g., 10% w/v).
 - In a separate container, disperse a small, precise amount of **Disperse Green 9** in the same solvent. Use an ultrasonic bath to aid dispersion.
 - Add the dye dispersion to the polymer solution and stir thoroughly until a homogeneous mixture is obtained.

- Film Casting:
 - Pour the polymer-dye solution into a clean, level petri dish.
 - Cover the dish loosely to allow for slow solvent evaporation, which helps in forming a uniform film.
- Drying:
 - Allow the solvent to evaporate at room temperature in a fume hood.
 - Once the film is solid, transfer it to a vacuum oven and dry at a temperature below the polymer's glass transition temperature to remove any residual solvent.
- Characterization:
 - The resulting colored film can be characterized using techniques such as UV-Vis spectroscopy to determine its absorption spectrum and color properties.

Logical Relationship Diagram:



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Solvent Casting of Colored Polymer Film

Potential Research Directions

While specific advanced applications of **Disperse Green 9** are not prominent in the literature, its properties suggest potential for further research in the following areas:

- **Functional Coatings:** Investigating the photophysical properties of **Disperse Green 9** within different polymer matrices could lead to the development of functional coatings with specific light-filtering properties.
- **Stimuli-Responsive Materials:** Although not inherently stimuli-responsive, **Disperse Green 9** could be incorporated into polymer systems that are. The color of the dye could then act as an indicator of the polymer's response to external stimuli like temperature or pH.
- **Polymer Blend and Composite Characterization:** The distribution and aggregation of **Disperse Green 9** within polymer blends or composites could potentially be used as a probe to study the morphology and phase separation of these materials.

Conclusion

Disperse Green 9 is a commercially significant dye for the coloration of polyester and other synthetic fibers. Its application in polymer science research is primarily centered around this traditional use. The provided protocols offer a foundation for laboratory-scale dyeing and the preparation of colored polymer films. Further research is needed to explore the potential of **Disperse Green 9** in more advanced applications within polymer science.

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